

# Unstained Controls for Measuring Cy7 Autofluorescence: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Sulfo-Cy7 carboxylic acid

Cat. No.: B12386304

[Get Quote](#)

Autofluorescence, the natural emission of light by biological materials, can be a significant hurdle in fluorescence-based applications, leading to a low signal-to-noise ratio and potential false positives.[1] While the far-red spectral region of Cy7 is advantageous due to generally lower autofluorescence compared to shorter wavelengths, endogenous molecules and experimental procedures can still create significant background signals.[1][2] This guide provides a comprehensive comparison of using unstained controls to measure and manage Cy7 autofluorescence against other common techniques.

## The Foundational Role of Unstained Controls

An unstained control is a sample that undergoes the same preparation and processing as the experimental samples but is not treated with any fluorescent labels.[3] Its primary role is to establish the baseline level of intrinsic fluorescence from the cells or tissue at the specified instrument settings.[4][5][6] This is the most direct method for measuring autofluorescence and is a critical first step for any fluorescence-based experiment.[7] For flow cytometry, unstained controls are essential for appropriately setting detector voltages and defining the negative population.[4][8]

## Alternatives for Autofluorescence Correction

While unstained controls are fundamental for measuring autofluorescence, several other methods can be employed to reduce or correct for it.

- **Chemical Quenching:** This involves treating the sample with substances that reduce endogenous fluorescence. Common agents include Sudan Black B, which is effective against lipofuscin-related autofluorescence, and sodium borohydride, which reduces autofluorescence induced by aldehyde fixatives.[1][7]
- **Spectral Unmixing:** A computational technique, primarily used in spectral flow cytometry and advanced microscopy, that distinguishes the spectral signature of Cy7 from the broad emission spectrum of autofluorescence.[9][10] This requires obtaining a pure autofluorescence spectrum from an unstained control.[5][10]
- **Fluorescence Minus One (FMO) Controls:** Used in multicolor fluorescence experiments, FMO controls help identify the spread of fluorescence from other fluorophores into the Cy7 channel.[5] This is crucial for setting accurate gates to distinguish true Cy7 signal from spectral overlap.[3]
- **Signal Amplification:** By increasing the intensity of the specific Cy7 signal, the relative contribution of autofluorescence is diminished, thereby improving the signal-to-noise ratio.[1]

## Comparison of Autofluorescence Management Strategies

The following table provides a qualitative comparison of different methods for managing autofluorescence in the Cy7 channel.

Method	Principle	Advantages	Limitations
Unstained Control	Measures the intrinsic fluorescence of the biological sample without any labels.[4]	Direct measurement of baseline autofluorescence; simple to prepare; essential for setting instrument parameters.[8]	Does not reduce autofluorescence; may not account for non-specific binding of labeled reagents.
Chemical Quenching	Chemical treatment to eliminate or reduce the fluorescence of endogenous molecules.[1]	Can significantly reduce background from specific sources like lipofuscin or fixation.[1]	May affect specific staining or tissue integrity; requires protocol optimization; may not eliminate all sources of autofluorescence.
Spectral Unmixing	Computationally separates the spectral signature of the fluorophore from the autofluorescence signature.[9][10]	Highly effective at removing autofluorescence signal post-acquisition; improves resolution.[10]	Requires a spectral cytometer or imaging system; relies on an accurate reference spectrum from an unstained control.[5]
FMO Control	Measures the spread of other fluorophores into the channel of interest in a multicolor panel.[5]	Essential for accurate gating in multicolor experiments; accounts for spectral overlap.[3]	Does not measure or reduce intrinsic autofluorescence from the sample itself.
Signal Amplification	Increases the specific signal to improve the signal-to-noise ratio. [1]	Can make autofluorescence less impactful without altering the sample's intrinsic properties.	May not be possible for all targets; can increase background if not optimized.

## Experimental Protocols

## Protocol 1: Baseline Cy7 Autofluorescence Measurement with Unstained Control

Objective: To determine the baseline autofluorescence of a cell or tissue sample in the Cy7 channel.

Methodology:

- Prepare cell suspensions or tissue sections as you would for your staining experiment.
- For a portion of the sample (the unstained control), perform all processing steps (e.g., fixation, permeabilization) identical to the stained samples.
- Instead of adding a Cy7-conjugated antibody or dye, add an equivalent volume of staining buffer.
- Incubate the unstained control alongside the stained samples under the same conditions.
- Wash the control sample using the same procedure as the stained samples.
- Analyze the unstained control on the flow cytometer or microscope using the identical instrument settings (laser power, detector voltage, filters) intended for the Cy7-stained samples.
- The resulting signal in the Cy7 channel represents the autofluorescence of the sample.

## Protocol 2: Reduction of Aldehyde-Induced Autofluorescence

Objective: To reduce autofluorescence caused by fixation with agents like formalin or glutaraldehyde.<sup>[1]</sup>


Methodology:

- Deparaffinize and rehydrate tissue sections if applicable.
- Prepare a fresh solution of 1 mg/mL sodium borohydride in ice-cold PBS.<sup>[1]</sup>

- Incubate the sections in the sodium borohydride solution. For paraffin-embedded sections, three incubations of 10 minutes each are recommended.[1]
- Wash the sections thoroughly with PBS or Tris-buffered saline (TBS) to remove excess sodium borohydride.
- Proceed with your standard immunofluorescence staining protocol.
- Always include an unstained, untreated control and an unstained, treated control to evaluate the effectiveness of the quenching.


## Visualizing Experimental Workflows

The following diagrams illustrate key workflows and decision-making processes when dealing with Cy7 autofluorescence.

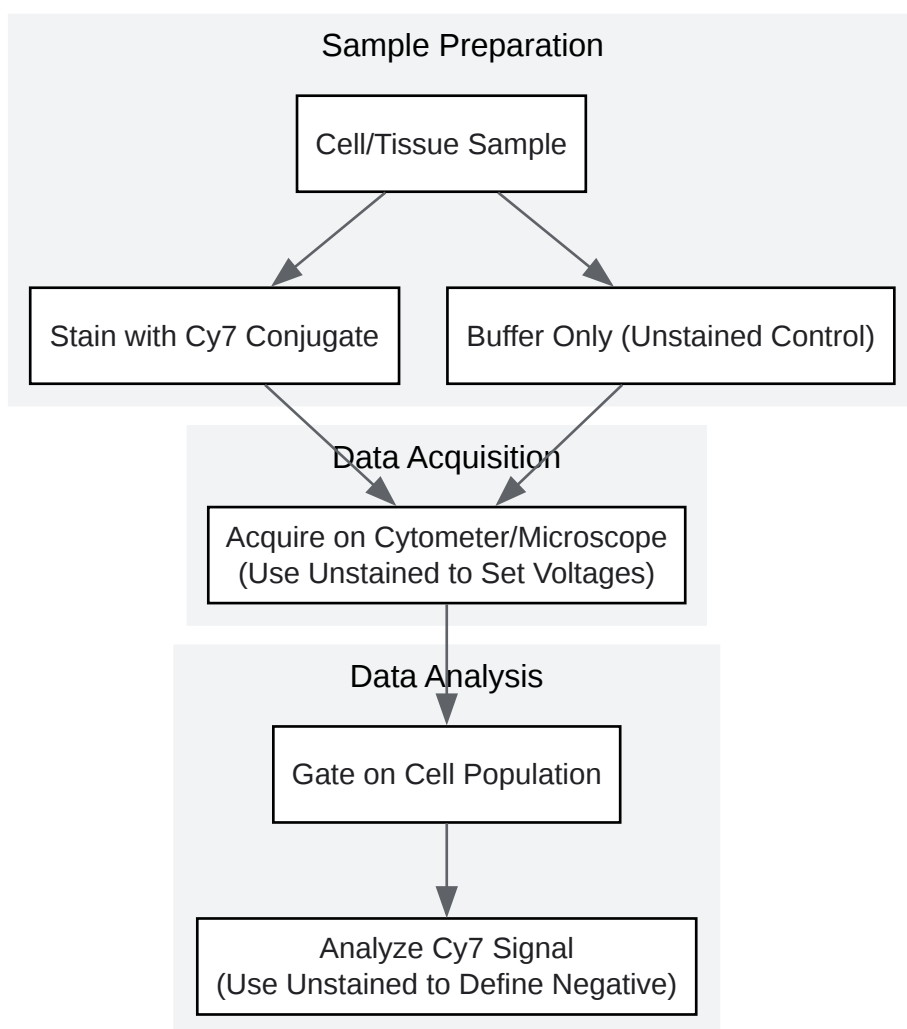

[Click to download full resolution via product page](#)

Workflow for Measuring Cy7 Autofluorescence.

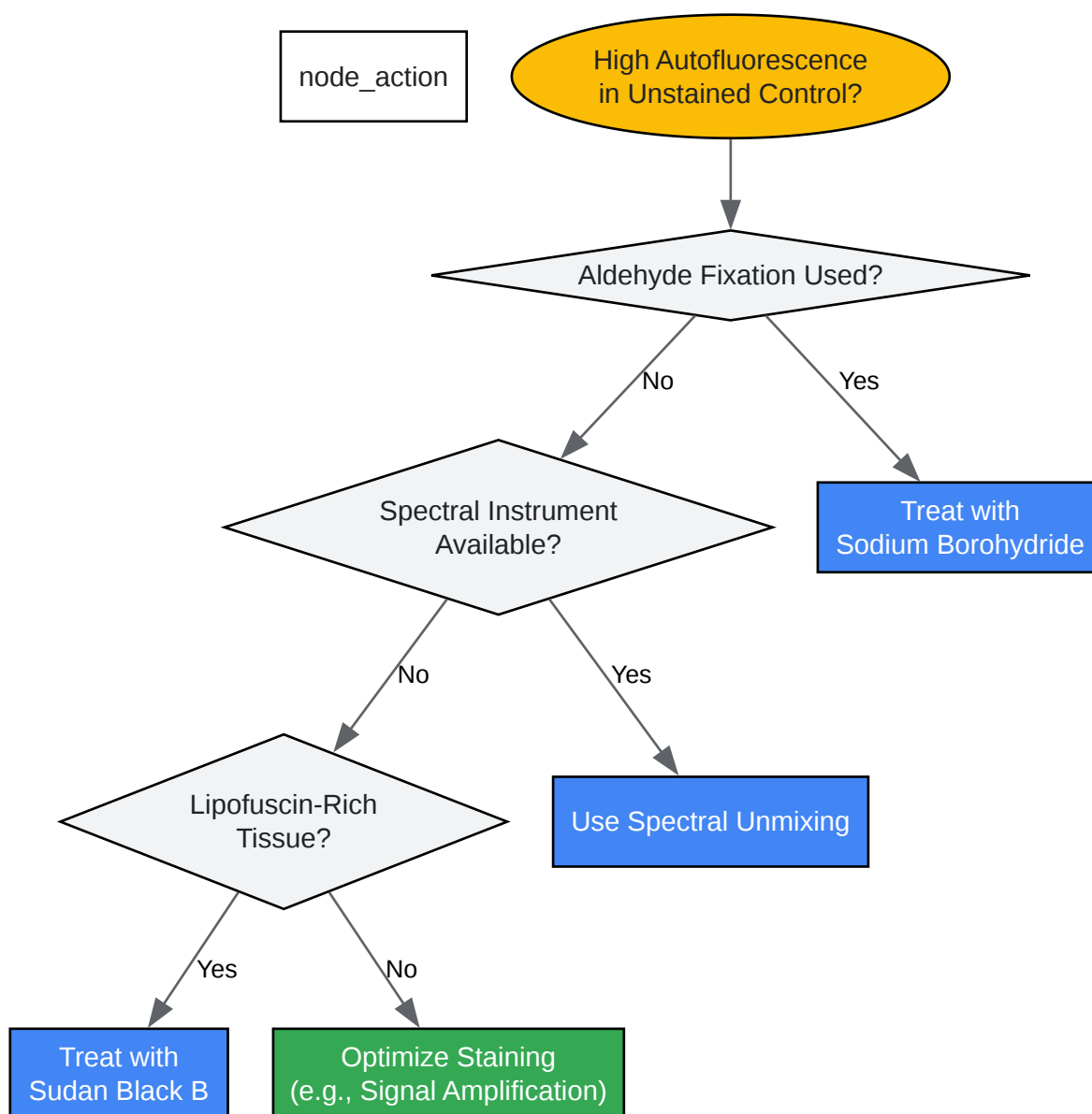

[Click to download full resolution via product page](#)

Decision Tree for Autofluorescence Correction.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. optolongfilter.com \[optolongfilter.com\]](#)
- [3. Controls | CYM \[cytometry.mlsascp.com\]](#)
- [4. bio-rad-antibodies.com \[bio-rad-antibodies.com\]](#)
- [5. Spectral Flow Cytometry Panel Controls and Sample Preparation | Thermo Fisher Scientific - HK \[thermofisher.com\]](#)
- [6. How to Set Up Proper Controls for Your Flow Cytometry Experiment \[synapse.patsnap.com\]](#)
- [7. Tips to Minimize Autofluorescence - FluoroFinder \[fluorofinder.com\]](#)
- [8. colibri-cytometry.com \[colibri-cytometry.com\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- [10. Autofluorescence can interfere with flow cytometry imaging \[bdbiosciences.com\]](#)
- [To cite this document: BenchChem. \[Unstained Controls for Measuring Cy7 Autofluorescence: A Comparative Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12386304/docs#unstained-controls-for-measuring-cy7-autofluorescence-a-comparative-guide\]](#)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)